

# Statistical Analysis of Intermedeol Dose-Response Data: A Comparative Guide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the dose-response relationship of **Intermedeol**, a naturally occurring sesquiterpenoid, with other relevant compounds in the context of its arthropod repellent activity. All quantitative data is supported by detailed experimental protocols and visualized through signaling pathway and workflow diagrams to facilitate a deeper understanding of its biological effects.

### **Quantitative Dose-Response Data**

The repellent efficacy of **Intermedeol** has been evaluated against several arthropod species. The following tables summarize the key dose-response data from published studies, comparing **Intermedeol** with Callicarpenal (another terpenoid isolated from the same plant source) and N,N-Diethyl-meta-toluamide (DEET), a widely used synthetic repellent.

Table 1: Repellency against Imported Fire Ants (Solenopsis invicta and Solenopsis richteri)



Compound	Concentration (ppm)	Species	Efficacy
Intermedeol	1.50	Red Imported Fire Ant	Significant Repellency[1]
Intermedeol	6.25	Black Imported Fire Ant & Hybrid	Significant Repellency[1]
Intermedeol	50	Red, Black, and Hybrid	Significant Repellency[2]
Callicarpenal	6.25	Black Imported Fire Ant & Hybrid	Significant Repellency[1]
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Callicarpenal	50	Red, Black, and Hybrid	Significant Repellency[2]

Table 2: Repellency against Ticks (Ixodes scapularis and Amblyomma americanum)



Compound	Dose (nmole/cm²)	Tick Species	Percent Repellency	Time Post- Treatment
Intermedeol	155	I. scapularis	96%	-
Intermedeol	155	I. scapularis	72.5%	3 hours[3]
Intermedeol	155	A. americanum	Significant vs.	-
Intermedeol	1,240	A. americanum	40%	-
Callicarpenal	155	I. scapularis	98%	-
Callicarpenal	155	I. scapularis	100%	3 hours[3]
Callicarpenal	155	I. scapularis	53.3%	4 hours[3]
Callicarpenal	1,240	A. americanum	20%	-
DEET	155	I. scapularis	Not significantly different from Intermedeol & Callicarpenal	-
DEET	-	Ticks	Repels for 2-10 hours depending on concentration	-

### **Experimental Protocols**

The following are detailed methodologies for the key experiments cited in the dose-response data tables.

### **Fire Ant Repellency Digging Bioassay**

This bioassay evaluates the ability of a compound to deter fire ants from digging in treated sand.

Materials:



- Test compounds (Intermedeol, Callicarpenal) dissolved in a suitable solvent (e.g., ethanol).
- Sand.
- Petri dishes with tight-fitting lids, modified with small holes for vials.
- Glass vials.
- Workers of red imported fire ants (Solenopsis invicta), black imported fire ants (Solenopsis richteri), and their hybrid.

#### Procedure:

- A known concentration of the test compound is thoroughly mixed with a standard amount of sand. The control group consists of sand treated with the solvent alone.
- The treated sand is placed in a glass vial.
- The vial is screwed into the bottom of a Petri dish arena.
- A predetermined number of fire ant workers (e.g., 50) are introduced into the center of the Petri dish.
- $\circ$  The setup is maintained under controlled laboratory conditions (e.g., 25 ± 2 °C and 50 ± 10% relative humidity).
- After a specific period (e.g., 24 hours), the amount of sand excavated from the vial is measured. Repellency is determined by comparing the amount of sand removed from the treated vials to the control vials.

### **Tick Repellency Fingertip Bioassay**

This method assesses the repellency of a compound against host-seeking ticks.

Materials:



- Test compounds (Intermedeol, Callicarpenal, DEET) dissolved in a suitable solvent (e.g., ethanol).
- Organdy cloth strips.
- Host-seeking tick nymphs (Ixodes scapularis or Amblyomma americanum).
- Human subject.

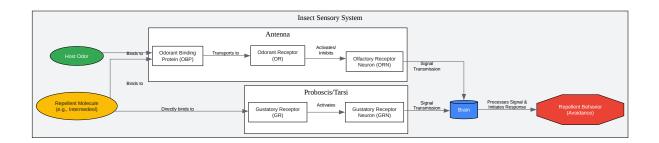
#### Procedure:

- A precise amount of the test solution is applied to a strip of organdy cloth to achieve the desired dose per unit area (e.g., 155 nmole/cm²).
- The treated cloth strip is wrapped around the middle phalanx of the forefinger of a human subject, with the treated side facing out.
- A single tick is released onto the fingertip.
- The tick's movement is observed. Repellency is recorded if the tick fails to cross onto the treated cloth or moves away from it.
- The experiment is replicated multiple times with new ticks for each replicate.

## **Signaling Pathways and Experimental Workflows**

The following diagrams visualize the proposed signaling pathway for insect repellents and a typical experimental workflow for repellency bioassays.

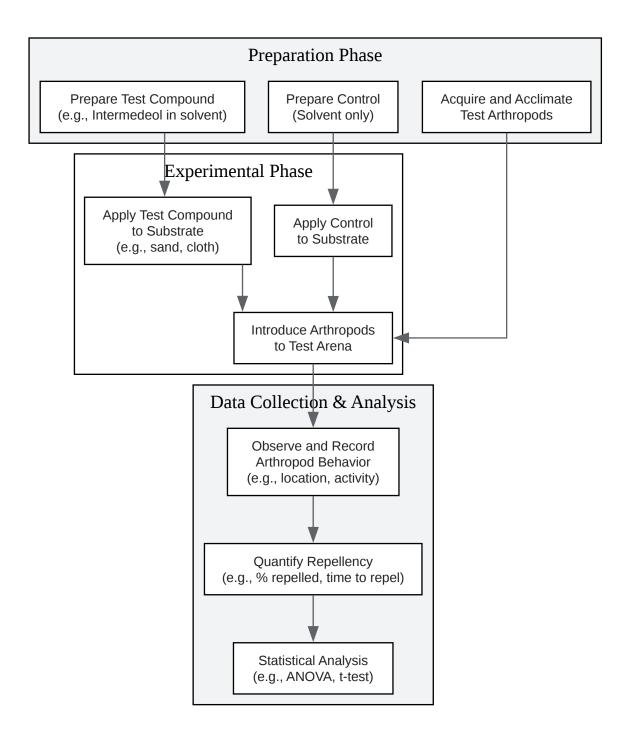




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Caption: Proposed signaling pathway for insect repellents like Intermedeol.





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Caption: General workflow for conducting an arthropod repellency bioassay.

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